

A Predictive Guide to the Spectroscopic Data of 3-Ethyl-6-methyloctane

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Compound of Interest

Compound Name: 3-Ethyl-6-methyloctane

CAS No.: 62016-22-2

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Abstract: This technical guide provides a comprehensive, in-depth analysis of the predicted spectroscopic data for **3-Ethyl-6-methyloctane** (C₁₁H₂₄). In the absence of readily available experimental spectra in public databases, this document leverages fundamental principles of mass spectrometry, nuclear magnetic resonance spectroscopy, and infrared spectroscopy to construct a detailed, predictive portrait of the molecule's spectral characteristics. By explaining the causality behind fragmentation patterns, chemical shifts, and vibrational modes, this guide serves as an essential reference for researchers, scientists, and drug development professionals engaged in the structural elucidation of complex branched alkanes. All predictions are grounded in authoritative spectroscopic principles and data from analogous structures.

Introduction and Molecular Structure

3-Ethyl-6-methyloctane is a branched-chain alkane with the molecular formula C₁₁H₂₄ and a molecular weight of 156.31 g/mol .^{[1][2]} Its structure presents a unique challenge for spectroscopic analysis due to its asymmetry and the presence of two chiral centers at the C3 and C6 positions. This inherent complexity makes a thorough understanding of its expected

spectroscopic signature crucial for its unambiguous identification in complex mixtures, such as petroleum products or as a fragment in larger molecules.

This guide will systematically predict the key features of its Mass Spectrum (MS), ^{13}C and ^1H Nuclear Magnetic Resonance (NMR) spectra, and Infrared (IR) spectrum. The interpretations are based on well-established principles of chemical analysis, providing a reliable framework for identifying this molecule or structurally similar compounds.

Below is the chemical structure of **3-Ethyl-6-methyloctane**, illustrating the numbering of the carbon backbone and the location of its chiral centers.

Caption: Molecular structure of **3-Ethyl-6-methyloctane** with chiral centers marked (*).

Mass Spectrometry (MS)

Mass spectrometry of branched alkanes provides a distinctive fingerprint based on fragmentation patterns, which are governed by the stability of the resulting carbocations.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

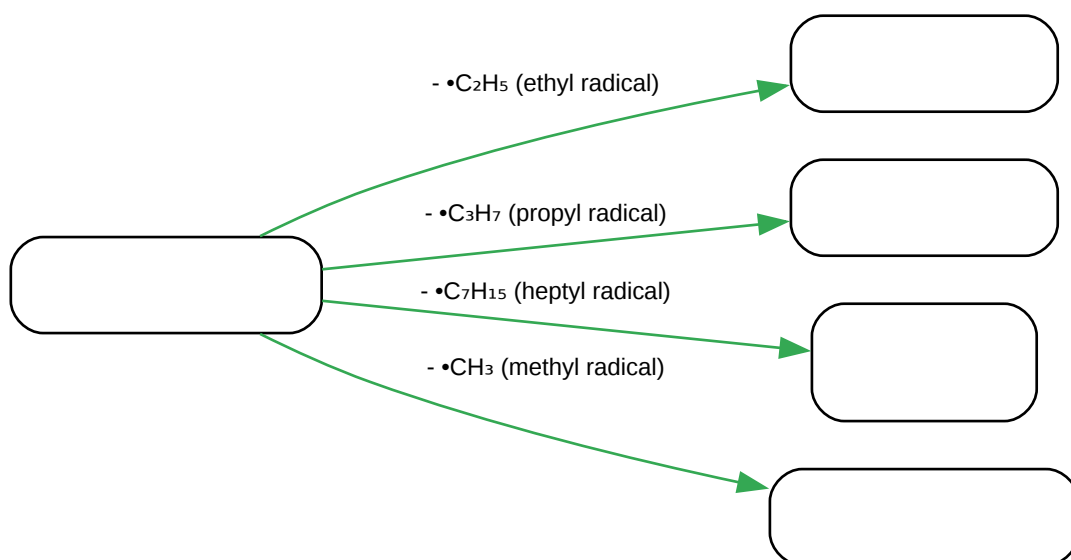
- **Sample Introduction:** The sample is dissolved in a volatile solvent like hexane and introduced into the mass spectrometer, often via a Gas Chromatography (GC) column for separation.
- **Ionization:** The gaseous molecules are bombarded with a high-energy electron beam (typically 70 eV). This process ejects an electron from the molecule, forming a positively charged molecular ion ($\text{M}^{+\bullet}$).
- **Fragmentation:** The molecular ion, being highly energetic, undergoes fragmentation. C-C bond cleavage occurs preferentially at branch points to form more stable secondary or tertiary carbocations.[3]
- **Detection:** The resulting positively charged fragments are accelerated, separated by their mass-to-charge ratio (m/z), and detected.

Predicted Data and Interpretation

The molecular ion ($M^{+\bullet}$) for **3-Ethyl-6-methyloctane** is expected at an m/z of 156. However, for highly branched alkanes, the molecular ion peak is often weak or entirely absent due to the high propensity for fragmentation.[4][5] The fragmentation is driven by the formation of stable carbocations, with cleavage favored at the C3 and C6 branch points. The loss of the largest alkyl group at a branch point is typically the most favored pathway.[3]

Key Predicted Fragmentation Pathways:

- Cleavage at C3:
 - Loss of a propyl radical ($\bullet\text{CH}_2\text{CH}_2\text{CH}_3$, 43 u) from the main chain leads to a fragment at m/z 113.
 - Loss of an ethyl radical ($\bullet\text{CH}_2\text{CH}_3$, 29 u) from the side chain is a major fragmentation, resulting in a stable secondary carbocation at m/z 127. This is often a prominent peak.
- Cleavage at C6:
 - Loss of an ethyl radical ($\bullet\text{CH}_2\text{CH}_3$, 29 u) from the main chain leads to a fragment at m/z 127.
 - Loss of a methyl radical ($\bullet\text{CH}_3$, 15 u) from the side chain gives a fragment at m/z 141.
 - Loss of a pentyl group containing the ethyl branch ($\bullet\text{C}_5\text{H}_{11}$) leads to the isobutyl cation at m/z 57, which is often the base peak in such structures.
- Other Fragments: The spectrum will likely be characterized by a series of alkyl fragment ions ($\text{C}_n\text{H}_{2n+1}^+$), with clusters of peaks separated by 14 Da (a CH_2 group).[3][6]



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Caption: Predicted major fragmentation pathways for **3-Ethyl-6-methyloctane** in EI-MS.

Predicted m/z	Corresponding Fragment Ion	Rationale
156	[C ₁₁ H ₂₄] ^{+•}	Molecular Ion (likely weak or absent)[4]
141	[C ₁₀ H ₂₁] ⁺	Loss of a methyl radical from C6
127	[C ₉ H ₁₉] ⁺	Loss of an ethyl radical from C3 (major)
113	[C ₈ H ₁₇] ⁺	Loss of a propyl radical from C3
57	[C ₄ H ₉] ⁺	Cleavage forming a stable secondary butyl cation (likely base peak)

¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

^{13}C NMR spectroscopy is a powerful tool for determining the number of chemically non-equivalent carbon atoms in a molecule.

Experimental Protocol: ^{13}C NMR Spectroscopy

- **Sample Preparation:** The sample is dissolved in a deuterated solvent (e.g., CDCl_3). Tetramethylsilane (TMS) is typically added as an internal standard (0 ppm).
- **Acquisition:** The spectrum is acquired using a high-field NMR spectrometer. Standard acquisition involves proton decoupling, which results in all carbon signals appearing as singlets.
- **Data Processing:** The resulting Free Induction Decay (FID) is Fourier transformed to produce the final spectrum.

Predicted Data and Interpretation

Due to the two chiral centers, **3-Ethyl-6-methyloctane** exists as a mixture of diastereomers. This can lead to more signals than would be expected for a single, achiral isomer. However, for a simplified predictive analysis, we can first identify the number of unique carbons in one stereoisomer. The molecule has 11 carbon atoms, all of which are chemically non-equivalent due to the lack of symmetry. Therefore, 11 distinct signals are expected in the proton-decoupled ^{13}C NMR spectrum.

The chemical shifts (δ) for alkanes appear in the upfield region of the spectrum, typically between 10 and 60 ppm.^{[7][8]} The exact shift is influenced by the degree of substitution.^[9]

Carbon Atom(s)	Carbon Type	Predicted Chemical Shift (δ , ppm)	Rationale
C1, C8, C6-CH ₃ , C3-CH ₃	Primary (CH ₃)	10 - 20	Terminal and branched methyl groups are highly shielded.[10]
C2, C4, C5, C7, C3-CH ₂	Secondary (CH ₂)	20 - 45	Methylene carbons in the chain.[10][11]
C3, C6	Tertiary (CH)	30 - 50	Methine carbons at branch points are more deshielded.[7]

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR provides detailed information about the electronic environment and connectivity of hydrogen atoms in a molecule.

Experimental Protocol: ¹H NMR Spectroscopy

- **Sample Preparation:** The sample is dissolved in a deuterated solvent (e.g., CDCl₃) with TMS as an internal standard (0 ppm).
- **Acquisition:** The spectrum is acquired on a high-field NMR spectrometer.
- **Data Processing:** The FID is Fourier transformed, and the resulting spectrum is integrated to determine the relative number of protons for each signal.

Predicted Data and Interpretation

The ¹H NMR spectrum of **3-Ethyl-6-methyloctane** is predicted to be complex. Protons on aliphatic groups are highly shielded and typically appear in the 0.7 to 1.9 ppm range.[10][12][13] Due to the structural complexity and the presence of multiple, chemically similar proton environments, significant signal overlap is expected. The splitting patterns (multiplicity) are predicted by the n+1 rule.

Proton Environment (Ha)	Integration	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity
-CH ₃ (terminal methyls)	9H	0.8 - 1.0	Triplets and Doublets
-CH ₂ - (chain methylenes)	8H	1.1 - 1.4	Multiplets
-CH- (methines at branch)	2H	1.4 - 1.8	Multiplets
-CH ₂ - (ethyl group methylene)	4H	1.2 - 1.5	Multiplets
-CH ₃ (ethyl group methyl)	1H	0.8 - 1.0	Triplet

The high degree of branching and the presence of diastereomers will likely result in complex, overlapping multiplets that may be difficult to resolve, even with high-field instrumentation.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the vibrations of its chemical bonds.

Experimental Protocol: Attenuated Total Reflectance (ATR) IR Spectroscopy

- **Sample Preparation:** A small amount of the neat liquid sample is placed directly on the ATR crystal (e.g., diamond or zinc selenide).
- **Acquisition:** An infrared beam is passed through the crystal and interacts with the sample. The detector measures the absorbance of radiation at different wavenumbers.
- **Data Processing:** The data is plotted as transmittance or absorbance versus wavenumber (cm^{-1}).

Predicted Data and Interpretation

As an alkane, **3-Ethyl-6-methyloctane** only contains C-C and C-H bonds. Therefore, its IR spectrum is expected to be relatively simple, dominated by C-H stretching and bending vibrations.^{[14][15][16]}

- C-H Stretching: All sp^3 C-H bonds will show strong absorption bands in the region just below 3000 cm^{-1} .^[17] Asymmetric stretching vibrations occur at slightly higher frequencies than symmetric ones.^[18]
- C-H Bending: Vibrations associated with the bending of C-H bonds in methyl (CH_3) and methylene (CH_2) groups will appear in the $1350\text{-}1470\text{ cm}^{-1}$ region.

Predicted IR Absorptions for 3-Ethyl-6-methyloctane	2960-2850 cm^{-1}	1470-1450 cm^{-1}	$\sim 1375\text{ cm}^{-1}$	f1: C-H Stretch (sp^3) f2: C-H Bend (Methylene) f3: C-H Bend (Methyl)
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Caption: Key predicted regions of absorption in the IR spectrum.

Wavenumber Range (cm^{-1})	Vibration Type	Expected Intensity
2960 - 2850	C-H Stretch (sp^3)	Strong
1470 - 1450	C-H Bend (Methylene Scissoring)	Medium
~ 1375	C-H Bend (Methyl Symmetric Bend)	Medium

Conclusion

The comprehensive spectroscopic analysis predicted in this guide provides a robust framework for the identification and structural confirmation of **3-Ethyl-6-methyloctane**. The mass spectrum is expected to be characterized by a weak or absent molecular ion and dominant fragments at m/z 127 and 57, resulting from preferential cleavage at the branched carbon

centers. The ^{13}C NMR spectrum should display 11 unique signals, all within the typical alkane region of 10-50 ppm. While the ^1H NMR spectrum will be complex due to extensive signal overlap, it will show characteristic signals for methyl, methylene, and methine protons in the 0.8-1.8 ppm range. Finally, the IR spectrum will confirm the alkane nature of the molecule with strong C-H stretching bands below 3000 cm^{-1} and characteristic C-H bending vibrations. Together, these predicted spectral data points create a unique analytical signature for **3-Ethyl-6-methyloctane**.

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